Technical Guide: Safety, Toxicology, and Handling of 4-Chloro-6-nitrosopyrimidine

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Compound of Interest

Compound Name:	*4-Chloro-6-nitrosopyrimidine*
CAS No.:	*126827-22-3*
Cat. No.:	*B139495*

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Part 1: Executive Technical Summary

4-Chloro-6-nitrosopyrimidine is a high-value, high-risk heterocyclic intermediate used primarily in the synthesis of fused pyrimidine systems (e.g., purines, pteridines) and as a scaffold for pharmaceutical pharmacophores. Its chemical behavior is defined by the synergistic reactivity of the electron-withdrawing chloro group at the C4 position and the nitroso moiety at C6.

From a safety perspective, this compound represents a dual-hazard class:

- Direct Alkylating Potential: The C4-chloro substituent renders the pyrimidine ring highly electrophilic, susceptible to nucleophilic attack by biological thiols (e.g., glutathione) and amine residues in proteins.
- Genotoxicity: The nitroso group (-NO) is a structural alert for mutagenicity. Metabolic reduction can yield hydroxylamines, which are precursors to DNA-binding nitrenium ions.

Immediate Action Required: Treat as a suspected carcinogen and potent skin sensitizer. All handling must occur within a certified chemical fume hood using rigorous containment

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protocols.

Part 2: Chemical Identity & Physicochemical Properties

Property	Specification	Relevance to Safety/Handling
CAS Number	126827-22-3	Unique identifier for inventory and regulatory tracking.
IUPAC Name	4-Chloro-6-nitrosopyrimidine	Defines substitution pattern (critical for reactivity).
Molecular Weight	143.53 g/mol	Calculation of molarity for dosing/synthesis.
Appearance	Yellow to Green Crystalline Solid	Nitroso compounds are often colored ($n \rightarrow \pi^*$ transition).
Solubility	DMSO, DMF, Methanol	Poor water solubility limits aqueous decontamination efficacy.
Stability	Heat & Light Sensitive	Risk of decomposition. Must be stored at -20°C under inert gas (Ar/N_2).
Reactivity	Electrophilic	Reacts violently with strong nucleophiles (amines, thiols) and oxidizing agents.

Part 3: Hazard Identification (GHS Classification)

Note: Due to the specialized nature of this intermediate, specific regulatory GHS data is often extrapolated from structure-activity relationships (SAR) of analogous nitrosopyrimidines.

Signal Word: DANGER

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Hazard Class	Category	Hazard Statement (H-Code)
Acute Toxicity (Oral)	Cat 3	H301: Toxic if swallowed.
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[1]
Serious Eye Damage	Cat 1	H318: Causes serious eye damage (corrosive due to HCl release upon hydrolysis).
Sensitization, Skin	Cat 1	H317: May cause an allergic skin reaction.
Germ Cell Mutagenicity	Cat 2	H341: Suspected of causing genetic defects.
Carcinogenicity	Cat 1B	H350: May cause cancer (based on nitroso-compound class effects).

Part 4: Toxicological Profile & Mechanism of Action

Mechanisms of Toxicity

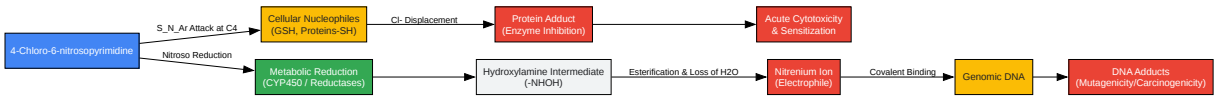
The toxicity of **4-Chloro-6-nitrosopyrimidine** is not singular; it operates through two distinct, often overlapping pathways.

- Pathway A: Nucleophilic Aromatic Substitution (SNAr) The pyrimidine ring is electron-deficient. The chlorine atom at C4 is a good leaving group. Biological nucleophiles (Cysteine-SH groups in enzymes) attack C4, leading to protein adduction and enzyme inhibition. This causes immediate cytotoxicity and skin sensitization.

- Pathway B: Nitroso-Activation & DNA Damage The nitroso group can undergo metabolic reduction (via cytochrome P450 or cytosolic reductases) to form a hydroxylamine (-NHOH). This intermediate can be esterified (e.g., acetylated/sulfated), becoming a leaving group that generates a highly reactive nitrenium ion. This ion attacks DNA bases (typically Guanine C8 or N7), causing mutations.

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Visualization of Toxicity Pathways



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Figure 1: Dual mechanism of toxicity showing direct protein alkylation (top) and metabolic activation leading to DNA damage (bottom).

Part 5: Safe Handling & Experimental Protocols

Engineering Controls

- Containment: All weighing and solubilization must be performed in a Class II Biological Safety Cabinet (BSC) or a chemical fume hood with a face velocity >100 fpm.
- Closed Systems: Use septum-capped vials for transfer. Avoid open-air handling to prevent aerosolization of the crystalline powder.

Personal Protective Equipment (PPE)

- Respiratory: If outside a hood (emergency only), use a full-face respirator with P100 (HEPA) + Organic Vapor cartridges.
- Dermal:Double-gloving is mandatory.
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer: Laminate film (e.g., Silver Shield®) or thick Nitrile (8 mil). Standard latex is permeable to chlorinated heterocycles.
- Ocular: Chemical splash goggles. Face shield recommended if working with >1g quantities.

Decontamination & Spill Response Protocol

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Since nitroso compounds can be potent mutagens, simple water wiping is insufficient.

Step-by-Step Decontamination:

- Isolate: Evacuate the immediate area. Post "Chemical Hazard" signage.[1]
- Neutralize (Chemical Destruction):
  - Prepare a solution of 10% Sodium Hypochlorite (Bleach) + 5% Sodium Hydroxide.
  - Rationale: The hydroxide hydrolyzes the chloro-group (converting it to the less reactive hydroxy-pyrimidine), while the hypochlorite oxidizes the nitroso group to a nitro group or breaks the ring.
- Apply: Cover the spill gently with paper towels soaked in the neutralization solution. Let sit for 30 minutes.
- Clean: Wipe up with absorbent pads. Treat all waste as Hazardous Chemical Waste (Carcinogenic).
- Verify: Surface wipe testing (LC-MS) is recommended for critical shared workspaces.

Part 6: Storage & Stability

- Temperature:-20°C (Freezer).
- Atmosphere: Store under Argon or Nitrogen. Oxygen promotes oxidative decomposition.
- Container: Amber glass vials with Teflon-lined caps. Light exposure can trigger radical decomposition of the nitroso moiety.
- Shelf Life: Re-test purity every 6 months. Look for color change (darkening indicates decomposition).

Part 7: Emergency Response

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Scenario	Immediate Action	Medical Note
Inhalation	Move to fresh air. Administer oxygen if breathing is labored.	Monitor for delayed pulmonary edema (common with alkylating agents).
Skin Contact	Wash with PEG-400 (Polyethylene Glycol) if available, then soap/water for 15 mins.	PEG-400 is superior for solubilizing lipophilic organic toxins from skin.
Eye Contact	Rinse with water for 15 mins. [2] Lift eyelids.	Alkalinity of hydrolysis products can cause corneal opacity.
Ingestion	Do NOT induce vomiting. Rinse mouth.	Activated charcoal slurry may be administered within 1 hour.

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